

6-Bromohexanoic Acid: A Comprehensive Technical Guide to Safety, Handling, and Storage

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Compound of Interest

Compound Name: 6-Bromohexanoic acid

Cat. No.: B134931

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For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive overview of the safety, handling, and storage of **6-Bromohexanoic acid** (CAS No. 4224-70-8). This document is intended for laboratory personnel, researchers, and professionals in the drug development field who may work with this compound. It consolidates critical data on physical and chemical properties, outlines detailed protocols for safe handling and emergency procedures, and provides clear visual workflows to mitigate risks associated with its use. The information presented is synthesized from publicly available safety data sheets and chemical databases to ensure a thorough and reliable resource.

Chemical and Physical Properties

6-Bromohexanoic acid, also known as 6-bromocaproic acid, is a halogenated carboxylic acid. Its bifunctional nature, with both a carboxylic acid and a bromo-alkyl group, makes it a versatile reagent in organic synthesis, particularly in the pharmaceutical and polymer industries.^[1] A summary of its key physical and chemical properties is presented in Table 1 for easy reference.

Property	Value	Reference(s)
Molecular Formula	C ₆ H ₁₁ BrO ₂	[2]
Molecular Weight	195.05 g/mol	[2]
Appearance	White to off-white or beige crystalline solid/powder	[1][3]
Melting Point	32-34 °C	[2][3]
Boiling Point	165-170 °C at 27 hPa	[3]
Flash Point	95 °C (closed cup)	[2][3]
Solubility	Moderately soluble in water. Highly soluble in organic solvents such as methanol, ethanol, and acetone.	[3]
pKa	4.72±0.10 (Predicted)	

Hazard Identification and Toxicology

6-Bromohexanoic acid is classified as a hazardous chemical and requires careful handling to avoid adverse health effects.

GHS Classification:

- Skin Corrosion/Irritation: Category 1B.[4]
- Serious Eye Damage/Eye Irritation: Category 1.[4]

Signal Word: Danger[4]

Hazard Statements:

- H314: Causes severe skin burns and eye damage.[2]

Toxicological Information:

- Acute Toxicity: No quantitative data (e.g., LD50, LC50) is currently available for **6-Bromohexanoic acid**.[\[4\]](#)
- Routes of Exposure: The primary routes of exposure are skin contact, eye contact, and inhalation of dust.[\[4\]](#)
- Symptoms of Exposure: Contact can cause severe burns to the skin and eyes. Inhalation of dust may cause irritation to the respiratory tract.[\[4\]](#)

Safe Handling and Personal Protective Equipment (PPE)

Adherence to strict safety protocols is mandatory when handling **6-Bromohexanoic acid** to prevent exposure and ensure a safe laboratory environment.

Engineering Controls

- Work should be conducted in a well-ventilated area, preferably within a certified chemical fume hood, especially when handling the solid form to avoid dust generation.[\[4\]](#)
- An eyewash station and safety shower must be readily accessible in the immediate work area.[\[4\]](#)

Personal Protective Equipment (PPE)

- Eye and Face Protection: Wear chemical safety goggles and a face shield that comply with OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166.[\[4\]](#)
- Skin Protection:
 - Gloves: Wear chemically resistant gloves (e.g., nitrile, neoprene) at all times. Inspect gloves for any signs of degradation before use.
 - Protective Clothing: A lab coat or chemical-resistant apron should be worn. For larger quantities or in situations with a higher risk of splashing, full-body chemical-resistant clothing may be necessary.[\[4\]](#)

- Respiratory Protection: If working outside a fume hood or if dust generation is unavoidable, a NIOSH/MSHA or European Standard EN 149 approved respirator with an appropriate particulate filter is required.[\[4\]](#)

General Hygiene Practices

- Wash hands thoroughly with soap and water after handling **6-Bromohexanoic acid** and before eating, drinking, or smoking.[\[4\]](#)
- Remove contaminated clothing immediately and wash it before reuse.[\[5\]](#)
- Avoid the formation and inhalation of dust.[\[4\]](#)

Storage and Incompatibility

Proper storage of **6-Bromohexanoic acid** is crucial for maintaining its stability and preventing hazardous reactions.

- Storage Conditions: Store in a designated corrosives area.[\[4\]](#) Keep containers tightly closed in a dry, cool, and well-ventilated place.[\[4\]](#) The recommended storage temperature is between 0 - 8 °C.[\[1\]](#)
- Incompatible Materials: Avoid contact with strong oxidizing agents, strong acids, and strong bases.[\[4\]](#)

Experimental Protocols

The following protocols provide detailed methodologies for key procedures involving **6-Bromohexanoic acid**.

Protocol for Receiving and Storing 6-Bromohexanoic Acid

- Inspection: Upon receipt, visually inspect the container for any signs of damage or leakage.
- Verification: Confirm that the container is properly labeled with the chemical name, CAS number, and hazard pictograms.

- **Storage:** Transport the sealed container to the designated, temperature-controlled storage area for corrosive materials.
- **Inventory:** Log the receipt of the chemical in the laboratory's chemical inventory system.

Protocol for Handling and Weighing 6-Bromohexanoic Acid

- **Preparation:** Don the appropriate PPE as outlined in Section 3.2. Ensure the chemical fume hood is operational.
- **Weighing:**
 - Place a weigh boat on an analytical balance inside the fume hood and tare the balance.
 - Carefully transfer the required amount of **6-Bromohexanoic acid** from the stock container to the weigh boat using a clean spatula.
 - Minimize the generation of dust during transfer.
- **Closure:** Securely close the stock container immediately after use.
- **Cleanup:** Clean any spills on the balance or in the fume hood with a suitable absorbent material and dispose of it as hazardous waste.
- **Transport:** If the weighed material needs to be transported to another area of the lab, ensure it is in a sealed and labeled secondary container.

Protocol for Disposal of 6-Bromohexanoic Acid Waste

- **Waste Segregation:** Collect all waste materials containing **6-Bromohexanoic acid** (e.g., excess reagent, contaminated consumables) in a designated, labeled hazardous waste container.
- **Container Labeling:** The waste container must be clearly labeled with "Hazardous Waste," the full chemical name "**6-Bromohexanoic acid**," and the associated hazards (Corrosive).

- Disposal: Dispose of the waste through the institution's environmental health and safety (EHS) office in accordance with all local, state, and federal regulations. Do not dispose of it down the drain.[5]

Emergency Procedures

Immediate and appropriate action is critical in the event of an emergency involving **6-Bromohexanoic acid**.

First Aid Measures

- Eye Contact: Immediately flush eyes with copious amounts of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention.[4]
- Skin Contact: Immediately remove all contaminated clothing. Flush the affected skin area with large amounts of water for at least 15 minutes. Seek immediate medical attention.[4]
- Inhalation: Move the victim to fresh air. If breathing is difficult, provide oxygen. If the victim is not breathing, give artificial respiration. Seek immediate medical attention.[5]
- Ingestion: Do NOT induce vomiting. Rinse the mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.[4]

Accidental Release Measures

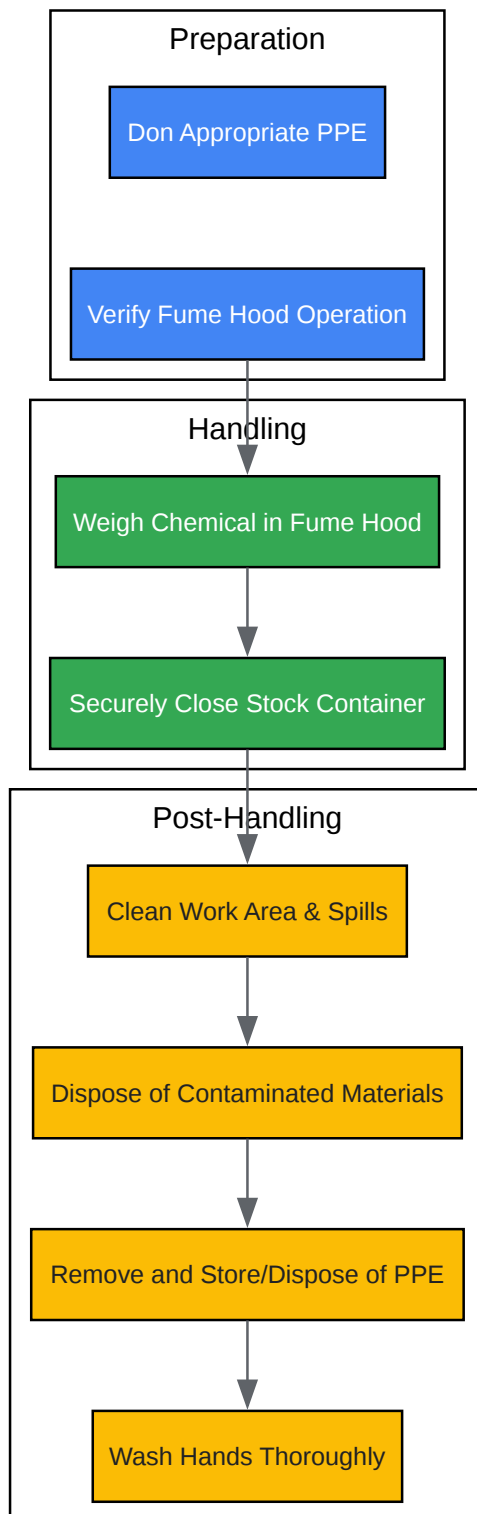
- Evacuation: Evacuate non-essential personnel from the immediate area of the spill.
- Ventilation: Ensure adequate ventilation.
- Containment:
 - For small spills, carefully sweep up the solid material, avoiding dust generation, and place it in a suitable, labeled container for disposal.[4]
 - For larger spills, dike the area to prevent spreading.
- Cleanup: Use a suitable absorbent material to clean the spill area.
- Decontamination: Decontaminate the spill area with a suitable cleaning agent.

- Waste Disposal: Dispose of all cleanup materials as hazardous waste.

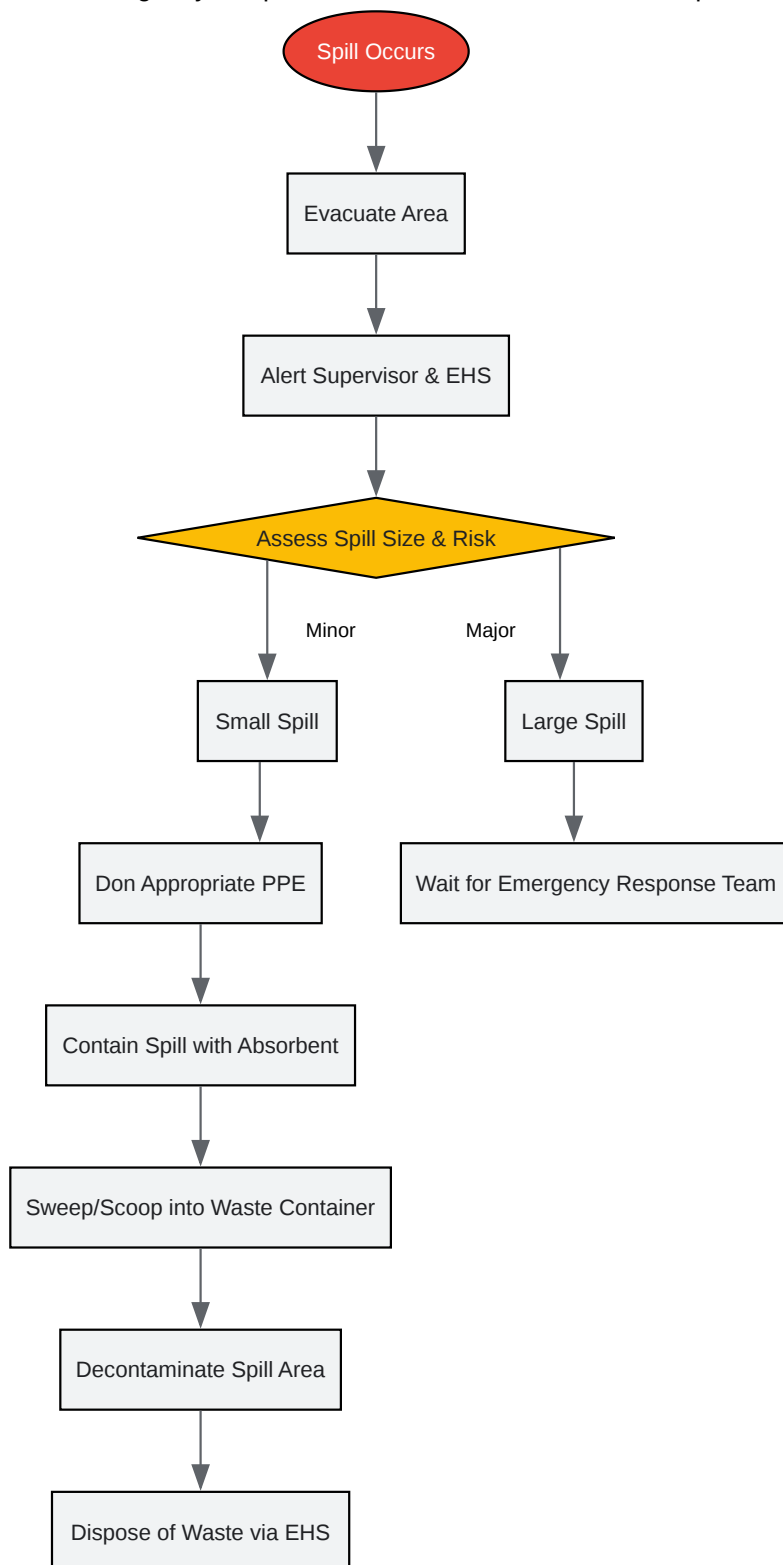
Visualizations

The following diagrams illustrate key workflows for the safe handling and emergency response related to **6-Bromohexanoic acid**.

Safe Handling Workflow for 6-Bromohexanoic Acid



Emergency Response for a 6-Bromohexanoic Acid Spill

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